

Preparation of MIND4-19 Stock Solution in DMSO: An Application Note and Protocol

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Compound of Interest

Compound Name: MIND4-19

Cat. No.: B3469586

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For research, scientific, and drug development professionals, this document provides a detailed guide for the preparation, storage, and handling of a **MIND4-19** stock solution in Dimethyl Sulfoxide (DMSO).

MIND4-19 is a potent inhibitor of Sirtuin 2 (SIRT2), a class III histone deacetylase, with a reported half-maximal inhibitory concentration (IC₅₀) of 7.0 μ M.^[1] This compound and its analogs are also recognized as activators of the Nuclear factor erythroid 2-related factor 2 (Nrf2) pathway, a critical cellular defense mechanism against oxidative stress. This dual functionality makes **MIND4-19** a compound of significant interest in neurodegenerative disease research, particularly for conditions like Huntington's disease.

Materials and Reagents

Material/Reagent	Specifications
MIND4-19	Purity >98%
Dimethyl Sulfoxide (DMSO)	Anhydrous, ≥99.9% purity
Conical tube	1.5 mL or 2.0 mL, sterile, polypropylene
Micropipettes	Calibrated, p10, p200, p1000
Pipette tips	Sterile, filter tips
Vortex mixer	Standard laboratory model
Sonicator (optional)	Water bath sonicator
Analytical balance	Readable to at least 0.1 mg
Personal Protective Equipment	Safety glasses, gloves, lab coat

Experimental Protocols

Preparation of a 50 mM MIND4-19 Stock Solution

This protocol describes the preparation of a 50 mM stock solution of **MIND4-19** in DMSO. The high solubility of **MIND4-19** in DMSO allows for the preparation of concentrated stock solutions. [\[2\]](#)

- **Pre-weighing Preparation:** Before handling **MIND4-19** powder, allow the vial to equilibrate to room temperature for at least 30 minutes to prevent condensation.
- **Weighing **MIND4-19**:** Tare a sterile 1.5 mL conical tube on an analytical balance. Carefully weigh the desired amount of **MIND4-19** powder. For example, to prepare 1 mL of a 50 mM stock solution, weigh out 18.67 mg of **MIND4-19** (Molecular Weight: 373.47 g/mol).
- **Dissolving in DMSO:** Add the appropriate volume of anhydrous DMSO to the conical tube containing the **MIND4-19** powder. For the example above, add 1 mL of DMSO.
- **Mixing:** Tightly cap the tube and vortex thoroughly for 1-2 minutes until the powder is completely dissolved. Visual inspection should confirm a clear solution with no visible particulates.

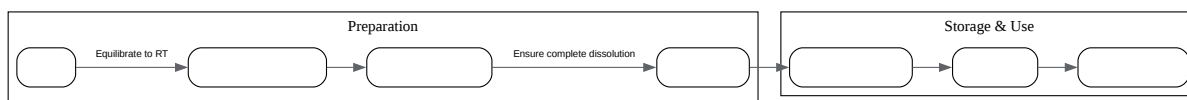
- Sonication (Optional): If the compound does not fully dissolve with vortexing, sonicate the tube in a water bath for 5-10 minutes.[2]
- Aliquoting: To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes (e.g., 10-50 μ L) in sterile polypropylene microcentrifuge tubes.
- Storage: Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).[1][3]

Quantitative Data Summary

Parameter	Value	Reference
Molecular Weight	373.47 g/mol	[3]
IC50 for SIRT2 Inhibition	7.0 μ M	[1]
Solubility in DMSO	50 mg/mL (133.88 mM)	[2]
Recommended Stock Concentration	50 mM	
Storage (in DMSO)	-80°C for 6 months, -20°C for 1 month	[1][3]

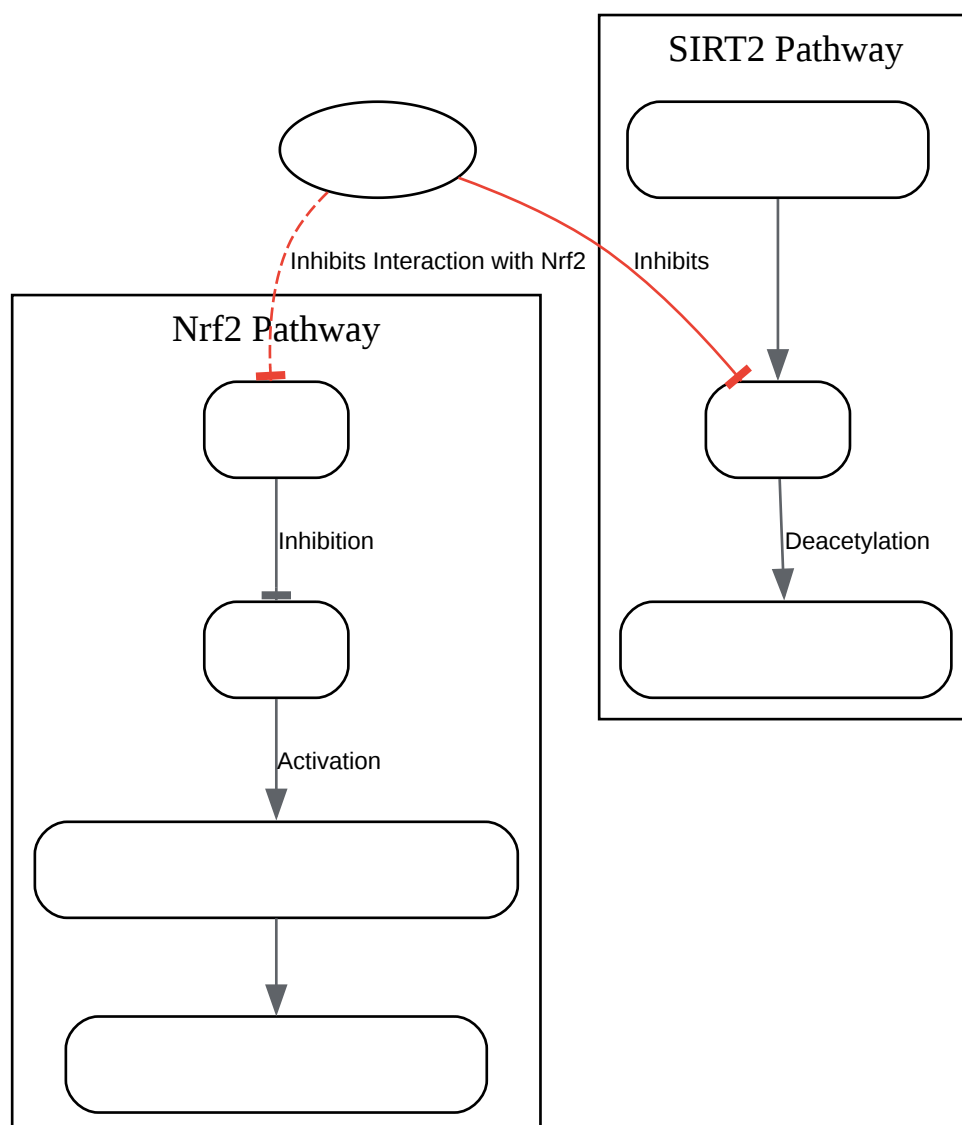
Visualizations

The following diagrams illustrate the experimental workflow for preparing the **MIND4-19** stock solution and the putative signaling pathway affected by this dual-action compound.



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Experimental workflow for **MIND4-19** stock solution preparation.



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Putative dual-action signaling pathway of **MIND4-19**.

Quality Control, Storage, and Handling

- **Quality Control:** Ensure the purity of **MIND4-19** is greater than 98% as provided by the supplier. The final stock solution should be clear and free of any visible precipitates.
- **Storage:** As previously mentioned, store aliquots of the **MIND4-19** stock solution at -80°C for up to 6 months or at -20°C for up to 1 month to maintain stability.[1][3] Avoid repeated freeze-thaw cycles, which can lead to degradation of the compound.

- Handling: **MIND4-19** is for research use only. Standard laboratory safety precautions should be followed, including the use of a lab coat, gloves, and safety glasses. Handle the compound in a well-ventilated area. In case of contact with skin or eyes, rinse immediately with plenty of water. Consult the Safety Data Sheet (SDS) for further information.

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